

A comparative analysis of Pentavitin versus glycerin for long-term skin hydration.

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A Comparative Analysis of Pentavitin Versus Glycerin for Long-Term Skin Hydration

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the long-term skin hydration performance of two key cosmetic ingredients: **Pentavitin**® (Saccharide Isomerate) and glycerin. The analysis is supported by available experimental data, detailed methodologies, and an exploration of their distinct mechanisms of action.

Executive Summary

Both **Pentavitin** and glycerin are effective humectants used extensively in skincare for their hydrating properties. However, their mechanisms of action and long-term efficacy profiles differ significantly. Glycerin, a well-established humectant, attracts and binds water from the environment and the deeper layers of the skin. Its efficacy is, to some extent, dependent on ambient humidity.

Pentavitin, a plant-derived carbohydrate complex, exhibits a unique mechanism of action. It binds covalently to the keratin in the stratum corneum, creating a moisture reservoir that is not easily washed away, providing prolonged hydration for up to 72 hours.[1][2] This substantive binding contributes to a more robust and longer-lasting improvement in skin hydration and barrier function compared to traditional humectants like glycerin.



Quantitative Data Comparison

The following tables summarize the available quantitative data from comparative studies. It is important to note that much of the head-to-head comparative data for **Pentavitin** and glycerin is found in manufacturer-published studies. Independent, peer-reviewed clinical trials with raw, time-course data are not readily available in the public domain.

Metric	Pentavitin®	Glycerin	Study Details	Source(s)
Moisture Retention Capacity	38%	6%	Measurement of moisture retention on the skin surface at the end of a 14-day in-vivo study.	[3]
Increased Moisturization (Dry Skin)	Up to 43% more than glycerin	Baseline	In-vivo comparison of moisturizing activity.	[4]
Increased Moisturization (Normal Skin)	Up to 42% more than glycerin	Baseline	In-vivo comparison of moisturizing activity.	[4]
Hydration Boost in Soap Bar	Significantly boosts the hydration efficacy of a soap bar containing 8% glycerin at 24 hours.	Baseline (with 8% glycerin)	In-vivo test on a moisturizing soap bar.	[5]



Paramete r	Pentaviti n®	Glycerin	Urea	Control	Study Details	Source(s)
Moisture Regulation at Low Relative Humidity	Favorable and constant moisture regulation	Less effective	Less effective	N/A	In-vitro moisture retention efficacy of O/W emulsions containing 1.5% of the active ingredient at 37°C under varying low relative humidities.	[3][4]

Mechanisms of Action Pentavitin® (Saccharide Isomerate)

Pentavitin's unique, long-lasting hydration is attributed to its specific binding mechanism with the skin.[4] It is a carbohydrate complex that is structurally similar to the carbohydrate complex found in the skin's Natural Moisturizing Factor (NMF).[4] This similarity allows it to bind covalently to the free amino groups of lysine in the keratin of the corneocytes.[4][6] This creates a "moisture magnet" effect, locking in moisture and making it resistant to being washed off. The hydration benefits of **Pentavitin** are only removed through the natural process of desquamation.[4] Furthermore, gene expression studies have indicated that **Pentavitin** can stimulate genes that are key to improving skin barrier function.[4]

Glycerin

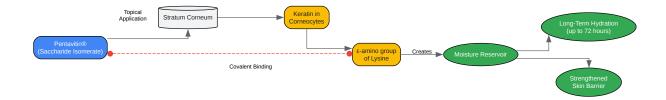
Glycerin is a small trihydroxy alcohol that acts as a classical humectant.[7] It attracts water from two primary sources: the external environment (especially in humid conditions) and the deeper dermal layers of the skin.[7] Glycerin's mechanism is closely linked to the aquaporin-3 (AQP3)

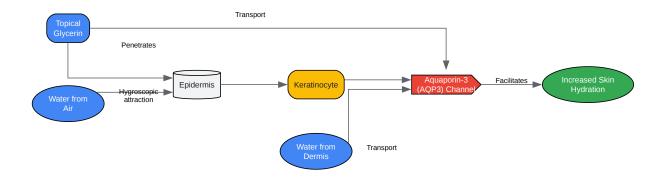


channels in the skin.[3][7] AQP3 is an aquaglyceroporin, a channel protein that facilitates the transport of both water and glycerol across cell membranes in the epidermis.[3][7] By increasing the glycerol concentration in the epidermis, glycerin enhances the skin's waterholding capacity and supports proper skin barrier function and keratinocyte differentiation.[7][8]

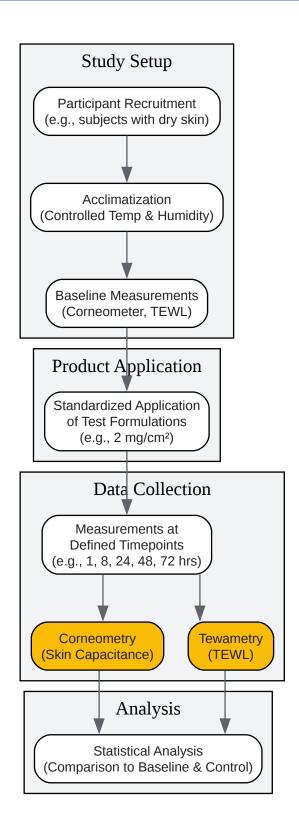
Signaling Pathway and Experimental Workflow Diagrams

Pentavitin® Mechanism of Action









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